

Chloroneb leachability and mobility in soil systems

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Compound Focus: Chloroneb

CAS No.: 2675-77-6

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Key Properties Governing Chloroneb's Soil Mobility

Property	Value	Significance & Implication
Water Solubility	8 mg/L (at 20°C, pH 7) [1]	Low aqueous solubility limits its dissolution and availability for movement with water.
Soil Adsorption (Koc)	3.80×10^3 (approx. 3800) [1]	Very high adsorption. Strongly binds to soil, particularly organic matter, preventing leaching.
Soil Degradation (DT ₅₀)	130 days (typical, aerobic) [1]	Persistent. Degrades slowly, leading to a longer potential presence in the surface soil.
Vapour Pressure	400 mPa (at 20°C) [1]	Highly volatile. Primary movement risk is through volatilization and potential drift during/after application.

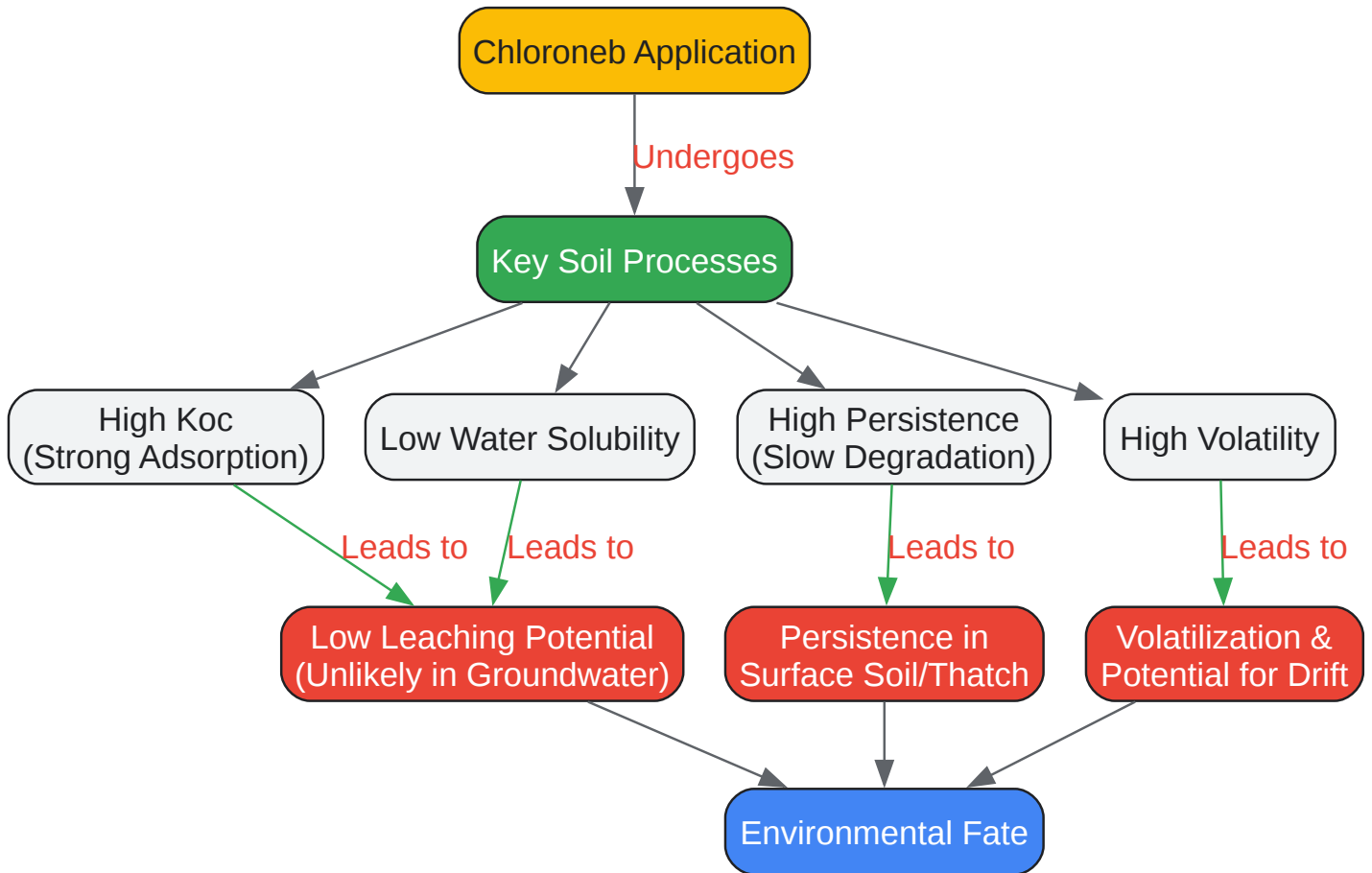
Experimental Protocols for Assessing Mobility

Researchers use specific methodologies to determine the parameters listed above. Here are the core experimental approaches for evaluating **chloroneb's** fate in soil.

- **Batch Equilibrium Method for Adsorption (Koc):** This standard protocol determines how a pesticide distributes itself between soil and water.
 - **Procedure:** A series of centrifuge tubes containing a fixed mass of soil are spiked with different concentrations of **chloroneb** in a background solution (e.g., 0.01M CaCl₂). The tubes are shaken for a set period (e.g., 24 hours) to reach equilibrium, then centrifuged to separate the soil from the water. The concentration of **chloroneb** remaining in the water phase is analyzed, typically using **gas chromatography (GC) or high-performance liquid chromatography (HPLC)** [2]. The K_d value is calculated from the concentration difference, and the K_{oc} is derived by normalizing for the soil's organic carbon content.
- **Laboratory Incubation for Degradation (DT₅₀):** This method measures the rate at which **chloroneb** breaks down in soil.
 - **Procedure:** Soil samples are treated with **chloroneb** and maintained at a constant temperature and moisture level. Sub-samples are destructively harvested at regular intervals over the study period. **Chloroneb** and its major metabolites are extracted from the soil and quantified using **GC or HPLC** [2]. The DT₅₀ (time for 50% degradation) is calculated by fitting the concentration data over time to a kinetic model (e.g., first-order decay).
- **Lysimeter or Field Dissipation Studies:** These more complex studies provide real-world data on how **chloroneb** dissipates from the plant-soil system.
 - **Procedure:** In a field study, **chloroneb** is applied to turfgrass plots. Samples of soil, thatch, and grass clippings are collected over time. These samples are analyzed to track the decline of **chloroneb** residues. A 1994 study using this method reported a **dissipation half-life (RL₅₀) of 24.1 days on and in plant matrices**, though the half-life in soil itself was much longer [3].

Conceptual Overview of Chloroneb's Fate in Soil

The following diagram illustrates the primary processes and fate of **Chloroneb** after its application in a soil system, based on its key physicochemical properties.



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Chloroneb's strong soil binding and slow degradation limit leaching, but its high volatility poses a drift risk.

Research and Regulatory Context

- **Regulatory Status:** **Chloroneb** is classified as an **obsolete fungicide** and is **not approved** under the current EC Regulation 1107/2009 [1]. This limits the availability of very recent studies.
- **Advanced Mobility Modeling:** Tools like the **Fraunhofer Leaching Calculator** use key parameters (Koc and DT₅₀) with models like FOCUS-PELMO to simulate pesticide movement. According to its criteria, a substance leaching less than 1% of the applied mass is classified as "**not mobile**," which aligns with **chloroneb's** profile [4].

In summary, for researchers assessing soil contamination risks, **chloroneb's** profile indicates that the primary environmental concerns are its **persistence in surface soil and potential for volatilization**, rather than

widespread groundwater contamination via leaching.

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